

Safety and handling precautions for Diaminorhodamine-M

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Compound of Interest

Compound Name: *Diaminorhodamine-M*

Cat. No.: *B3039162*

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An In-depth Technical Guide to **Diaminorhodamine-M**: Safety, Handling, and Experimental Applications

This guide provides comprehensive safety and handling information, along with detailed experimental protocols, for **Diaminorhodamine-M** (DAR-4M) and its cell-permeable acetoxymethyl ester (DAR-4M AM). It is intended for researchers, scientists, and drug development professionals who utilize this fluorescent probe for the detection of nitric oxide (NO).

Safety and Handling Precautions

Diaminorhodamine-M and its derivatives are chemicals that must be handled with care in a laboratory setting. Adherence to the following safety protocols is crucial to minimize risk.

Hazard Identification and Precautionary Statements

Diaminorhodamine-M is classified as harmful if swallowed, in contact with skin, or if inhaled. It can also cause serious eye damage.^[1]

Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.

- H318: Causes serious eye damage.[\[1\]](#)
- H332: Harmful if inhaled.
- H412: Harmful to aquatic life with long lasting effects.[\[1\]](#)

Precautionary Statements:[\[1\]](#)

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P273: Avoid release to the environment.
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
 - P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **Diaminorhodamine-M**.

- Eye/Face Protection: Use tightly fitting safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear protective gloves (e.g., Nitrile rubber, 0.11 mm thickness, breakthrough time > 480 min), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: Work under a fume hood. If ventilation is inadequate, use a suitable respirator.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store at -20°C.

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[1]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[2]

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₁ IN ₄ O ₅	
Molecular Weight	630.47 g/mol	
Appearance	Dark red solution	[3]
Melting Point	178 - 179 °C	
Solubility	Soluble in DMSO	[4]
Excitation Maximum (DAR-4M T)	~560 nm	[5]
Emission Maximum (DAR-4M T)	~575 nm	[5]
Detection Limit (NO)	~10 nM	[3]

Experimental Protocols

Diaminorhodamine-M is a fluorescent probe used for the detection of nitric oxide. Its cell-permeable form, DAR-4M AM, can be loaded into cells, where it is hydrolyzed by intracellular esterases to the membrane-impermeable DAR-4M.[5] DAR-4M reacts with NO in the presence of oxygen to form a highly fluorescent triazole derivative (DAR-4M T).

General Protocol for Intracellular Nitric Oxide Detection

This protocol is a general guideline and may require optimization for specific cell types and experimental conditions.

Materials:

- DAR-4M AM (e.g., Sigma-Aldrich Cat. No. 251765)
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS) or other suitable buffer (e.g., HBSS), pH 7.4
- Cell culture medium
- Cells of interest
- Fluorescence microscope or plate reader

Procedure:

- Preparation of DAR-4M AM Stock Solution:
 - Prepare a 1-5 mM stock solution of DAR-4M AM in anhydrous DMSO.
 - Aliquot the stock solution into small volumes and store at -20°C, protected from light and moisture.
- Cell Preparation:
 - Plate cells on a suitable culture vessel (e.g., glass-bottom dish, 96-well plate) and allow them to adhere overnight.
- Loading of DAR-4M AM:
 - Warm the DAR-4M AM stock solution to room temperature.
 - Dilute the stock solution to a final working concentration of 5-10 μM in serum-free cell culture medium or a suitable buffer. The optimal concentration should be determined experimentally.
 - Remove the culture medium from the cells and wash once with warm PBS.
 - Incubate the cells with the DAR-4M AM loading solution for 20-30 minutes at 37°C.[6]
- Washing:

- Remove the loading solution and wash the cells two to three times with warm PBS or culture medium to remove any excess probe.
- Incubation:
 - Add fresh, pre-warmed culture medium or buffer to the cells.
 - Incubate the cells for an additional 10-20 minutes at 37°C to allow for complete de-esterification of DAR-4M AM to DAR-4M.
- Stimulation and Imaging:
 - Induce nitric oxide production in the cells using a stimulus of choice.
 - Measure the fluorescence intensity using a fluorescence microscope (Excitation: ~560 nm, Emission: ~575 nm) or a fluorescence plate reader.

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